

Prosaptide TX14(A): A Technical Overview of Early Research and Development

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Compound of Interest

Compound Name: Prosaptide TX14(A)

Cat. No.: B109575

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Introduction

Prosaptide TX14(A) is a synthetic 14-amino acid peptide derived from the neurotrophic region of human saposin C, a small lysosomal protein. Early research has identified it as a potent neuroprotective and glioprotective agent with potential therapeutic applications in a range of neurological disorders, including peripheral neuropathies and neuropathic pain. This technical guide provides an in-depth overview of the foundational research and development of **Prosaptide TX14(A)**, focusing on its mechanism of action, key experimental findings, and the methodologies employed in its initial characterization.

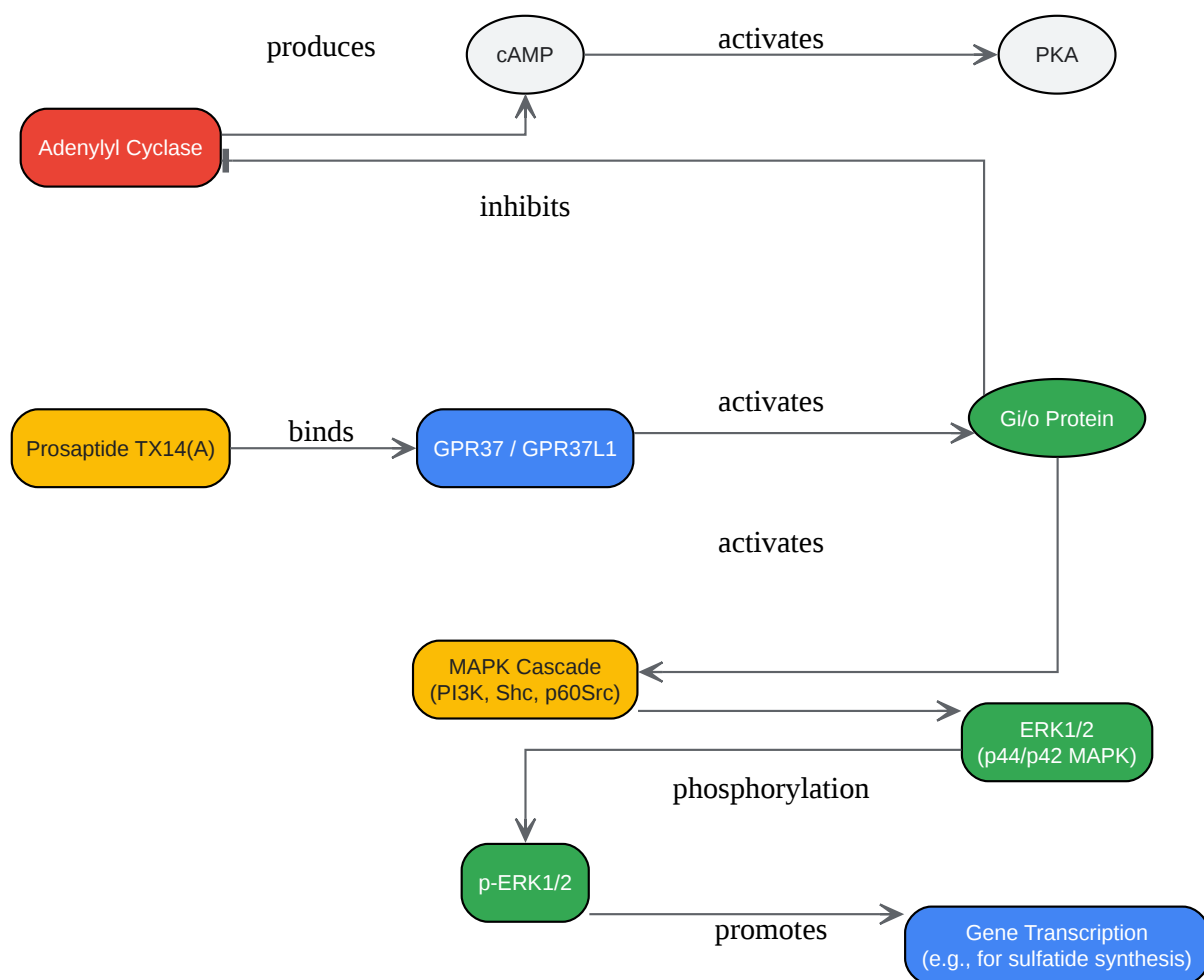
Core Mechanism of Action: GPR37 and GPR37L1 Agonism

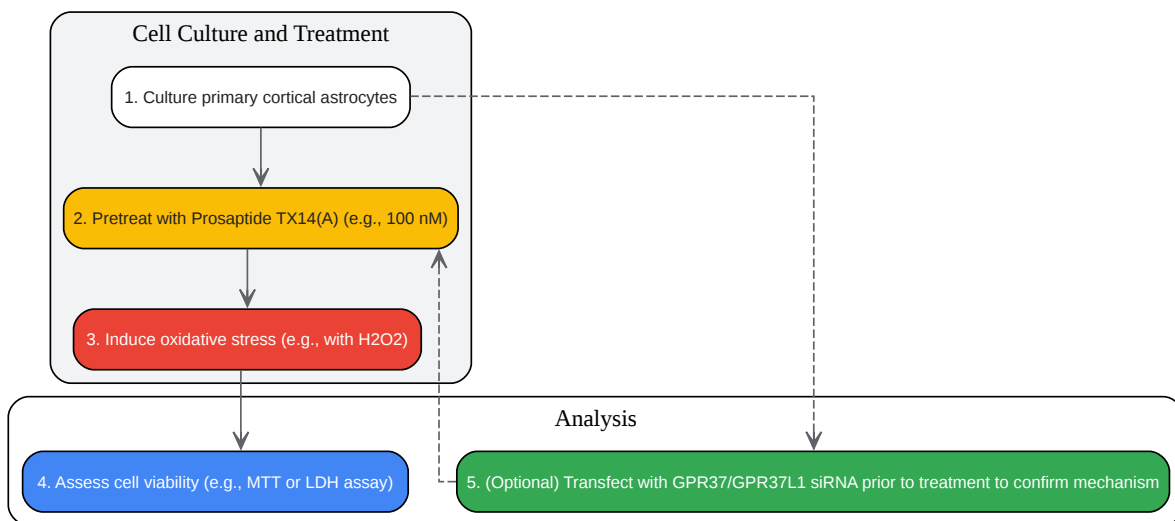
Prosaptide TX14(A) exerts its biological effects primarily by acting as a potent agonist for two orphan G protein-coupled receptors, GPR37 (also known as Parkin-associated endothelin receptor-like receptor, Pael-R) and GPR37L1.^[1] These receptors are predominantly expressed in the nervous system.^[2]

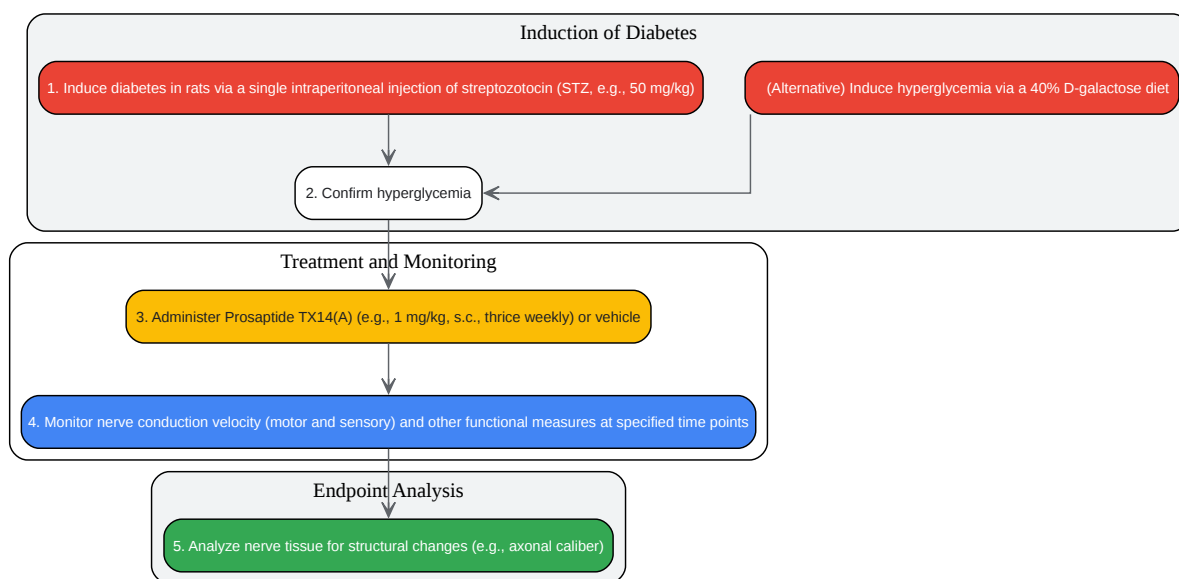
Signaling Pathway

Upon binding to GPR37 and GPR37L1, **Prosaptide TX14(A)** initiates a signaling cascade through pertussis toxin-sensitive G proteins, indicative of the involvement of the Gi/o subfamily.

[2][3][4] This activation leads to two key downstream effects: the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) production, and the stimulation of the mitogen-activated protein kinase (MAPK) pathway, specifically the phosphorylation of ERK1 (p44 MAPK) and ERK2 (p42 MAPK). [2][3][4] This signaling pathway is crucial for the observed neuroprotective and glioprotective effects of the peptide.







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References

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